

A Comparative Guide to Validated HPLC Methods for Ceftolozane Sulfate Analysis

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Compound of Interest

Compound Name: *Ceftolozane Sulfate*

Cat. No.: *B606592*

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This guide provides a detailed comparison of various validated High-Performance Liquid Chromatography (HPLC) methods for the quantitative analysis of **Ceftolozane sulfate**. The information is intended for researchers, scientists, and drug development professionals, offering a comprehensive overview of different methodologies to assist in selecting the most suitable approach for their specific analytical needs.

Data Summary of Validated HPLC Methods

The following table summarizes the key chromatographic conditions and validation parameters from several published HPLC methods for the analysis of Ceftolozane, often in combination with the β -lactamase inhibitor Tazobactam.

Parameter	Method 1	Method 2	Method 3	Method 4
Stationary Phase (Column)	XTerra C18 (150mm x 4.6mm, 5µm)[1][2]	C18 (150 mm × 4.6 mm, 5 µm)[3]	Std ODS (250mm x 4.6 mm, 5µm)[4]	Reversed-phase column[5][6]
Mobile Phase	0.1% OPA and Acetonitrile (55:45 v/v)[1]	Acetonitrile and potassium dihydrogenphosphate buffer (pH 3.0) (8:92, v/v)[3]	Ortho Phosphoric Acid buffer and Acetonitrile (60:40)[4]	Methanol and sodium phosphate buffer[5][6]
Flow Rate	1.0 mL/min[1][2]	1.0 mL/min[3]	1.0 mL/min[4]	1.1 mL/min[5][6]
Detection Wavelength	260 nm[1][2]	220 nm[3]	210 nm[4]	260 nm (switched to 218 nm)[5][6]
Retention Time (Ceftolozane)	2.14 min[1]	8.1 min[3]	2.335 min[4]	14.4 min[5][7]
Linearity Range (Ceftolozane)	25-150 µg/mL[1]	0.50-100.00 µg/mL[3]	25-150 ppm[4]	0.4–50 µg/mL[5][6]
LOD (Ceftolozane)	0.63 µg/mL[1]	Not Reported	0.02 µg/mL[4]	Not Reported
LOQ (Ceftolozane)	1.89 µg/mL[1]	Not Reported	0.07 µg/mL[4]	0.4 µg/mL[7]
Accuracy (% Recovery)	99.59-100.55% [1]	Not Reported	99.30%[4]	93.3% - 102.68% [5][7]
Precision (%RSD)	0.63%[1]	< 9.26%[3]	0.9%[4]	Not Reported

Experimental Protocols

Below are detailed methodologies for the key experiments cited in the comparison table.

Method 1: Stability-Indicating RP-HPLC Method[1]

- Sample Preparation: Standard and sample solutions of Ceftolozane and Tazobactam were prepared in a diluent consisting of water and acetonitrile (50:50 v/v).
- Chromatographic Conditions:
 - Column: XTerra C18 (150mm x 4.6mm, 5 μ m).[1][2]
 - Mobile Phase: A filtered and degassed mixture of 0.1% Orthophosphoric acid and Acetonitrile (55:45 v/v).[1]
 - Flow Rate: 1.0 mL/min.[1][2]
 - Detection: UV detection at 260 nm.[1][2]
 - Injection Volume: 10 μ L.
- Validation: The method was validated for linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ). Forced degradation studies were also performed to demonstrate the stability-indicating nature of the method.[1]

Method 2: HPLC-UV Method for Plasma Samples[3]

- Sample Preparation: Plasma samples underwent deproteinization followed by a liquid-liquid back-extraction.[3] Cefepime was used as an internal standard.[3]
- Chromatographic Conditions:
 - Column: C18 column (150 mm $\times$ 4.6 mm, 5 μ m).[3]
 - Mobile Phase: An isocratic mobile phase of acetonitrile and potassium dihydrogenphosphate buffer at pH 3.0 (8:92, v/v).[3]
 - Flow Rate: 1.0 mL/min.[3]
 - Column Temperature: 30°C.[3]

- Detection: UV-visible detection at 220 nm.[3]
- Validation: The method was validated according to standard guidelines, with linearity assessed in the range of 0.50-100.00 µg/ml for ceftolozane.[3] The intra- and interday precision were reported to have coefficients of variation less than 9.26%.[3]

Method 3: RP-HPLC for Pharmaceutical Dosage Forms[4]

- Sample Preparation: A simple dilution of the pharmaceutical dosage form in the mobile phase.
- Chromatographic Conditions:
 - Column: Std ODS (250mm x 4.6 mm, 5µm).[4]
 - Mobile Phase: A mixture of Ortho Phosphoric Acid buffer and Acetonitrile in a ratio of 60:40.[4]
 - Flow Rate: 1.0 mL/min.[4]
 - Column Temperature: 30°C.[4]
 - Detection: UV detection at 210 nm.[4]
- Validation: The method was validated for linearity, precision, accuracy, LOD, and LOQ. The linearity was established in the concentration range of 25-150 ppm for Cefotolozane.[4]

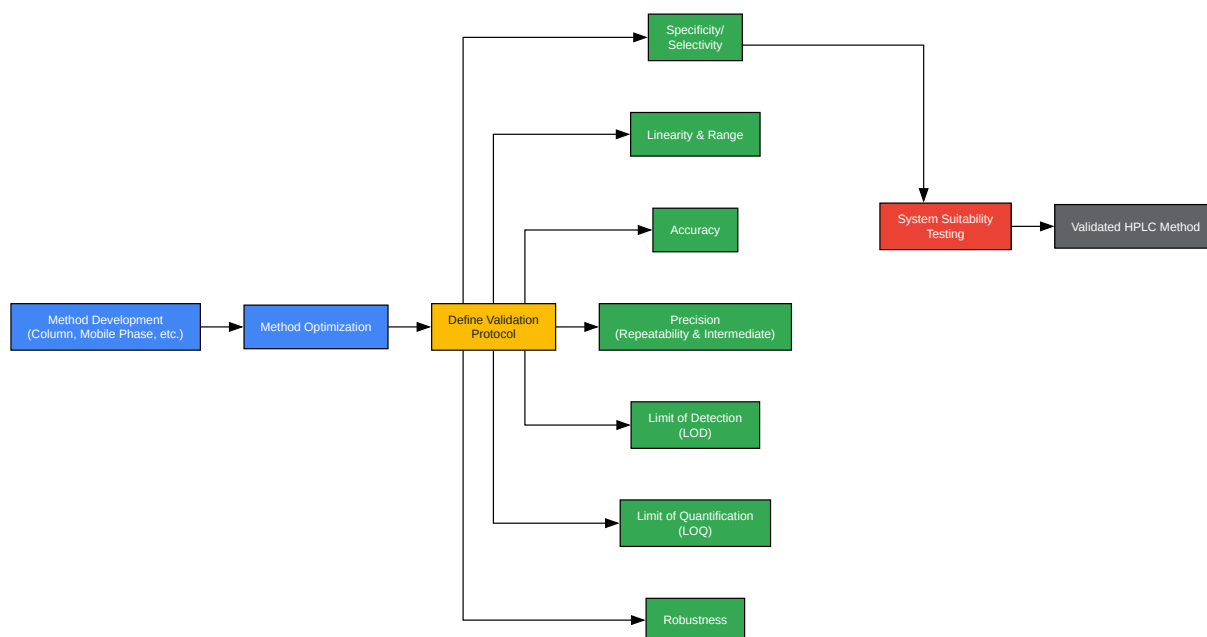
Method 4: HPLC Method for Biological and Aqueous Matrices[5][6]

- Sample Preparation: Samples from human plasma, serum, swine serum, and saline were prepared. Cefepime was utilized as the internal standard.[5][6]
- Chromatographic Conditions:
 - Column: A reversed-phase column.[5][6]
 - Mobile Phase: A composition of methanol and sodium phosphate buffer.[5][6]
 - Flow Rate: 1.1 mL/min.[5][6]

- Detection: A UV detector set at 260 nm and switched to 218 nm.[\[5\]](#)[\[6\]](#)
- Validation: The standard curves demonstrated linearity over a range of 0.4–50 µg/mL.[\[5\]](#)[\[6\]](#)
The method was shown to be precise and accurate within acceptable limits as per FDA guidance.[\[5\]](#)

Workflow and Logical Relationships

The following diagram illustrates the general workflow for the validation of an HPLC method, a critical process to ensure the reliability and accuracy of analytical data.



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Caption: General workflow for HPLC method validation.

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